

2,4-Dinitrobenzoyl chloride CAS number and molecular structure

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Compound of Interest

Compound Name: 2,4-Dinitrobenzoyl chloride

Cat. No.: B109256

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An In-depth Technical Guide to **2,4-Dinitrobenzoyl Chloride** For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,4-Dinitrobenzoyl chloride**, a significant reagent in chemical synthesis and analysis. This document details its chemical identity, physicochemical properties, relevant experimental protocols, and key reaction pathways.

Chemical Identity and Molecular Structure

2,4-Dinitrobenzoyl chloride is a derivative of benzoic acid and is classified as an acyl chloride. It is a reactive compound used in various chemical syntheses, particularly for the derivatization of alcohols and amines.

CAS Number: 20195-22-6[1][2][3]

Molecular Formula: $C_7H_3ClN_2O_5$ [1][2][3]

IUPAC Name: **2,4-dinitrobenzoyl chloride**[2]

Synonyms: Benzoyl chloride, 2,4-dinitro-[2]

The molecular structure of **2,4-Dinitrobenzoyl chloride** consists of a benzene ring substituted with two nitro groups at positions 2 and 4, and a benzoyl chloride group at position 1.

Caption: Molecular structure of **2,4-Dinitrobenzoyl chloride**.

Physicochemical Properties

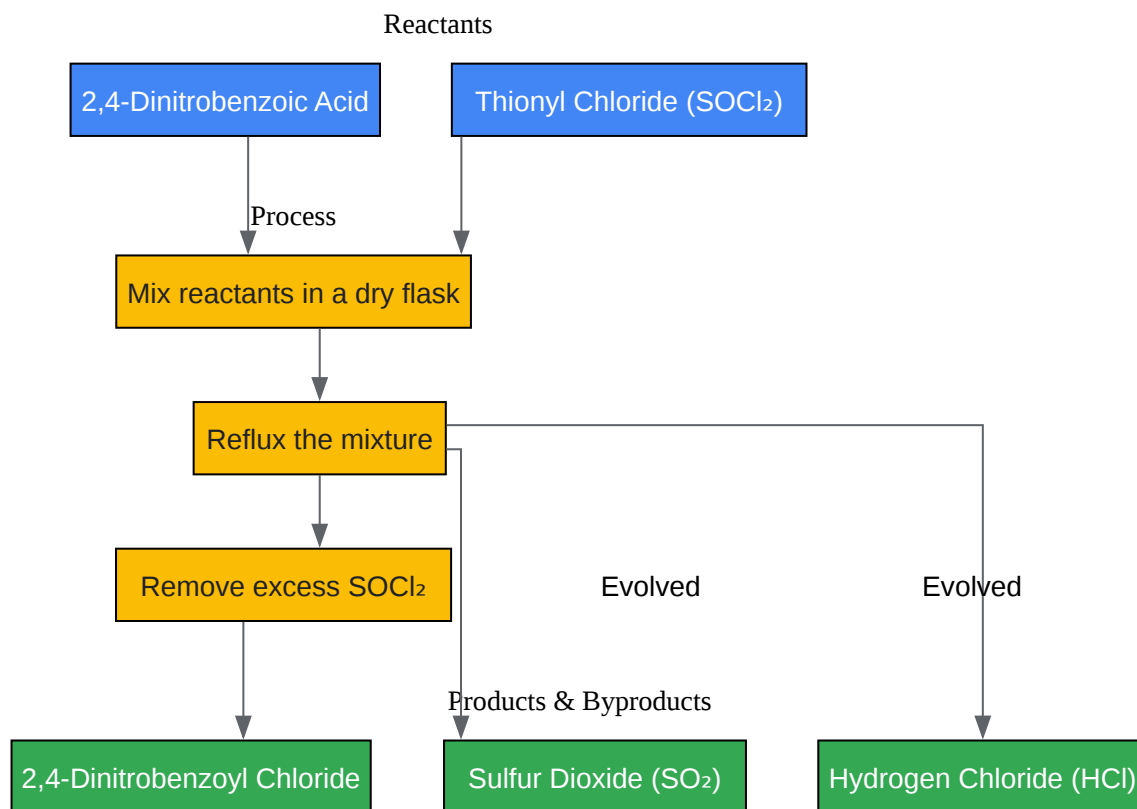
The following table summarizes the key physical and chemical properties of **2,4-Dinitrobenzoyl chloride**.

Property	Value	Reference
Molecular Weight	230.56 g/mol	[1][2][3]
Density	1.652 g/cm ³	[1]
Boiling Point	352.1 °C at 760 mmHg	[1]
Melting Point	68-69 °C	[4]
Flash Point	166.7 °C	[1]
Vapor Pressure	3.93E-05 mmHg at 25°C	[1]
Refractive Index	1.629	[1]
LogP	2.92840	[1]

Experimental Protocols

Synthesis of 2,4-Dinitrobenzoyl Chloride from 2,4-Dinitrobenzoic Acid

This protocol describes a common method for the synthesis of **2,4-Dinitrobenzoyl chloride**. The reaction involves the conversion of the carboxylic acid to an acyl chloride using a chlorinating agent like thionyl chloride or phosphorus pentachloride.



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Caption: Workflow for the synthesis of **2,4-Dinitrobenzoyl chloride**.

Methodology:

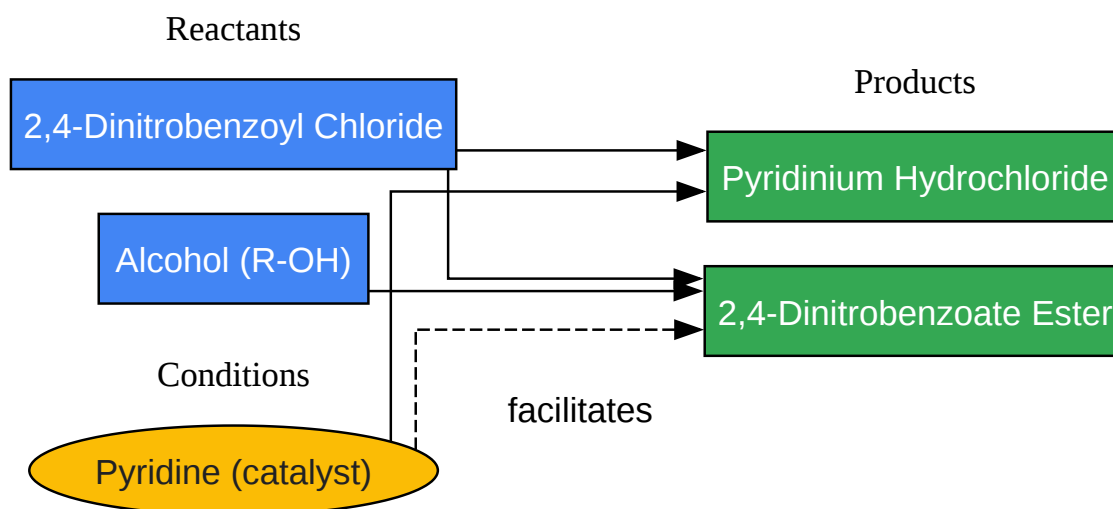
- Preparation: In a fume hood, equip a round-bottom flask with a reflux condenser and a gas trap. Ensure all glassware is thoroughly dried to prevent hydrolysis of the reagents and products.
- Reaction: Place 2,4-dinitrobenzoic acid into the flask. Add an excess of thionyl chloride (SOCl₂).

- Reflux: Gently heat the mixture to reflux. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).
- Purification: After the reaction is complete, distill off the excess thionyl chloride under reduced pressure. The crude **2,4-Dinitrobenzoyl chloride** can be purified by recrystallization or distillation.

Note: This reaction should be performed with caution in a well-ventilated fume hood as the byproducts (HCl and SO₂) are toxic and corrosive.

Derivatization of Alcohols

2,4-Dinitrobenzoyl chloride is used to convert alcohols into their corresponding 2,4-dinitrobenzoate esters. These esters are often crystalline solids with sharp melting points, which can be used for the identification and characterization of the original alcohol.



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Caption: Reaction pathway for the derivatization of alcohols.

Methodology:

- **Reaction Setup:** In a dry test tube, dissolve a small amount of the alcohol to be tested in a suitable solvent (e.g., pyridine or an inert solvent with a catalytic amount of pyridine).
- **Addition of Reagent:** Add a slight excess of **2,4-Dinitrobenzoyl chloride** to the solution.
- **Reaction:** Gently warm the mixture for a few minutes.
- **Isolation of Derivative:** Cool the reaction mixture and add water to precipitate the ester. The solid derivative is then collected by filtration.
- **Purification and Analysis:** The crude ester is purified by recrystallization from a suitable solvent (e.g., ethanol). The melting point of the purified derivative is then determined and compared with literature values for identification.

Safety and Handling

2,4-Dinitrobenzoyl chloride is a corrosive and moisture-sensitive solid.[5] It can cause severe skin burns and eye damage.[5] It is also suspected of causing genetic defects.[5] Contact with water liberates toxic gas.[5][6]

Precautionary Measures:

- Handle in a well-ventilated fume hood.[6]
- Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.
- Store in a tightly closed container in a dry, cool, and well-ventilated place, away from moisture and incompatible materials such as bases and strong oxidizing agents.[6]
- In case of skin or eye contact, rinse immediately with plenty of water for at least 15 minutes and seek immediate medical attention.[5]
- If inhaled, move to fresh air and seek medical attention.[5]
- If swallowed, rinse mouth with water and do NOT induce vomiting; seek immediate medical attention.[5]

This guide is intended for use by qualified professionals and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) before handling this chemical.

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